

# Ethyl 2-hydroxyisobutyrate CAS number and properties

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## Compound of Interest

Compound Name: Ethyl 2-hydroxyisobutyrate

Cat. No.: B1328902

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## An In-depth Technical Guide to Ethyl 2-Hydroxyisobutyrate

**Ethyl 2-hydroxyisobutyrate** is a valuable organic compound primarily utilized as a synthetic building block in various chemical industries. For researchers and professionals in drug development and materials science, its significance is most pronounced as a precursor to key reagents in controlled polymerization processes. This guide provides a comprehensive overview of its properties, synthesis, and critical applications.

## Chemical Identifiers

The following table summarizes the key identifiers for **Ethyl 2-hydroxyisobutyrate**.<sup>[1]</sup>

Identifier	Value
CAS Number	80-55-7
IUPAC Name	ethyl 2-hydroxy-2-methylpropanoate
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>
InChI Key	GFUIDHWFLMPAGY-UHFFFAOYSA-N
SMILES	CCOC(=O)C(C)(C)O
Synonyms	Ethyl 2-hydroxy-2-methylpropionate, Ethyl α-hydroxyisobutyrate, 2-Hydroxyisobutyric acid ethyl ester

## Physicochemical and Safety Data

The physical and chemical properties of **Ethyl 2-hydroxyisobutyrate** are detailed below. This data is essential for its handling, application in reactions, and purification.

Property	Value	Source
Molecular Weight	132.16 g/mol	[1]
Appearance	Colorless to pale yellow liquid	Fisher Scientific
Boiling Point	149-150 °C	Fisher Scientific
Density	0.965 g/mL	Stenutz
Refractive Index	1.407 @ 20°C	Stenutz

Safety Information: **Ethyl 2-hydroxyisobutyrate** is classified as a flammable liquid and vapor. [1] It is also known to cause skin and serious eye irritation and may cause respiratory irritation. [1] Appropriate personal protective equipment should be used when handling this chemical.

## Experimental Protocols

### Synthesis of Ethyl 2-hydroxyisobutyrate

A common method for synthesizing **Ethyl 2-hydroxyisobutyrate** is through the Fischer esterification of 2-hydroxyisobutyric acid with ethanol, using a strong acid catalyst like sulfuric acid.[2]

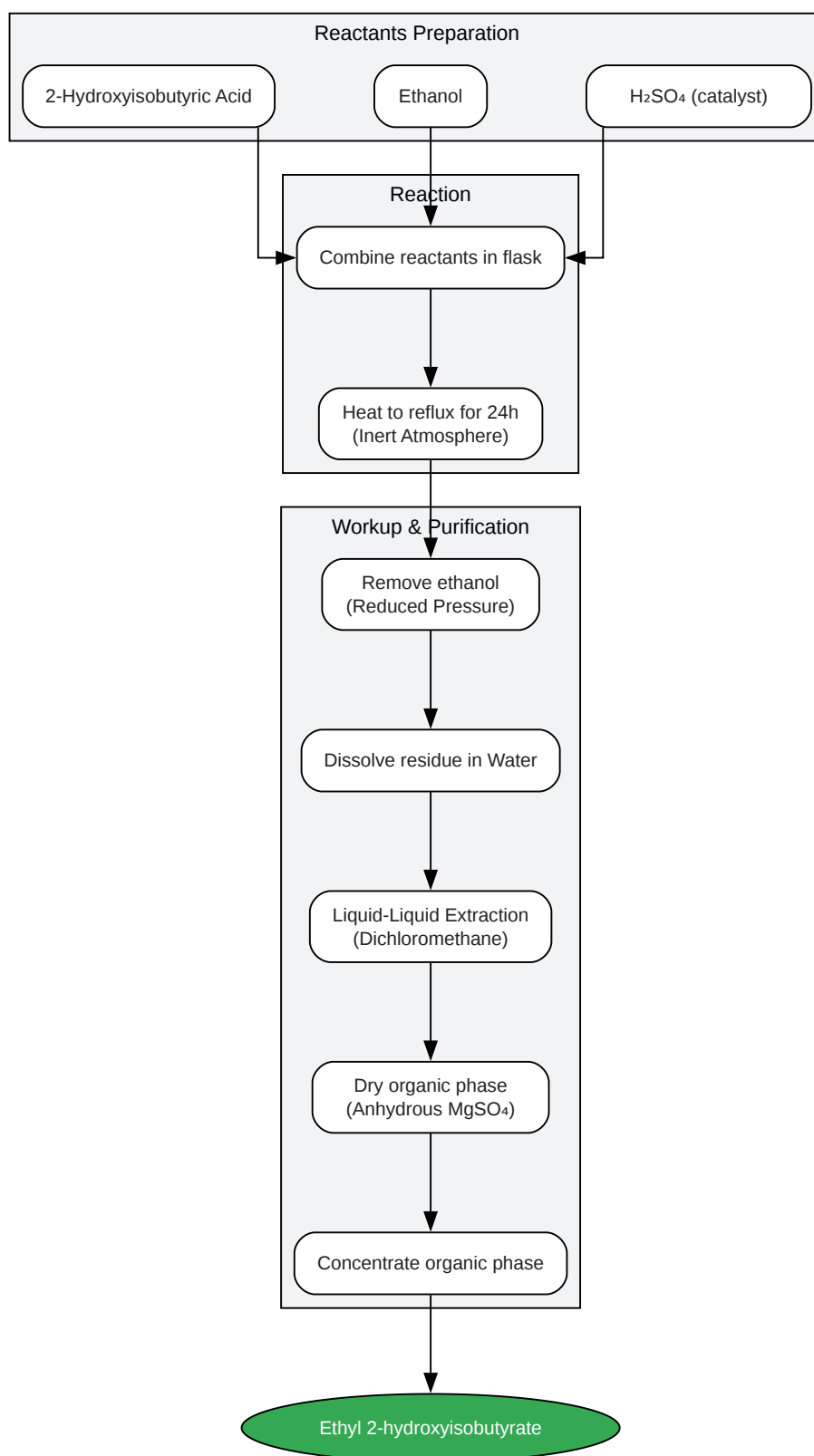
Materials:

- 2-hydroxyisobutyric acid (5.0 g, 48 mmol)
- Ethanol (100 mL)
- Concentrated sulfuric acid (130 µL, 2.4 mmol)
- Deionized water
- Dichloromethane

- Anhydrous magnesium sulfate

Protocol:

- A solution of 2-hydroxyisobutyric acid in ethanol is prepared in a round-bottom flask.
- Concentrated sulfuric acid is carefully added to the solution.
- The mixture is heated to reflux and maintained for 24 hours under an inert atmosphere.[\[2\]](#)
- After cooling, the solvent (ethanol) is removed under reduced pressure.
- The resulting residue is taken up in deionized water (100 mL).[\[2\]](#)
- The aqueous solution is extracted three times with dichloromethane (3 x 50 mL).[\[2\]](#)
- The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and concentrated to yield the final product.[\[2\]](#)



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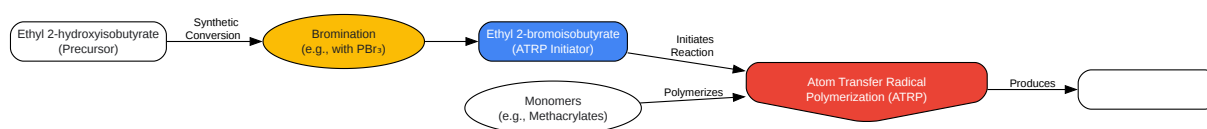
Synthesis workflow for **Ethyl 2-hydroxyisobutyrate**.

# Application in Drug Development and Polymer Chemistry

While **Ethyl 2-hydroxyisobutyrate** has applications as a fragrance ingredient, its most significant role for researchers is as a precursor to Ethyl 2-bromoisobutyrate, a widely used initiator in Atom Transfer Radical Polymerization (ATRP).[3] ATRP is a powerful controlled polymerization technique used to synthesize well-defined polymers with specific architectures, molecular weights, and functionalities. These polymers are crucial in advanced applications, including the development of drug delivery systems, hydrogels, and biocompatible materials.

The conversion of the tertiary alcohol in **Ethyl 2-hydroxyisobutyrate** to a tertiary bromide is a standard synthetic transformation. This is typically achieved using reagents such as phosphorus tribromide ( $\text{PBr}_3$ ) or hydrobromic acid ( $\text{HBr}$ ). The resulting Ethyl 2-bromoisobutyrate serves as a highly efficient initiator for the polymerization of a wide range of monomers, such as styrenes and (meth)acrylates.

The logical workflow from the base molecule to a functional polymer is outlined in the diagram below.



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Conversion of **Ethyl 2-hydroxyisobutyrate** to an ATRP initiator.

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## References

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- 2. Ethyl 2-hydroxyisobutyrate synthesis - chemicalbook [chemicalbook.com]
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